

1,1,3,3-Tetraethoxy-2-methylpropane molecular weight and formula

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Compound of Interest

Compound Name: 1,1,3,3-Tetraethoxy-2-methylpropane

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In-Depth Technical Guide: 1,1,3,3-Tetraethoxy-2-methylpropane

For Researchers, Scientists, and Drug Development Professionals

This document provides core technical data on **1,1,3,3-Tetraethoxy-2-methylpropane**, a synthetic intermediate utilized in various chemical syntheses, including the preparation of pharmaceutical compounds.^{[1][2][3]}

Chemical Properties and Identification

1,1,3,3-Tetraethoxy-2-methylpropane, also known as Methylmalonaldehyde tetraethyl diacetal, is a key building block in organic synthesis.^[1] Its physical and chemical characteristics are essential for its application in laboratory and industrial settings. It is recognized as a useful intermediate for synthesizing compounds like Imidazo[1,2-a]pyrimidine and chlorinated arenes.^{[2][3]}

Below is a summary of its fundamental molecular data.

Identifier	Value	Source
Molecular Formula	C12H26O4	[1][4][5][6][7][8][9]
Molecular Weight	234.33 g/mol	[1][4][6][7][9]
CAS Number	10602-37-6	[1][4][5][6]

As this guide focuses on the fundamental molecular properties of **1,1,3,3-Tetraethoxy-2-methylpropane**, detailed experimental protocols or biological signaling pathways are not applicable. Therefore, no diagrams are included.

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